

# Otenzepad: Guidelines for Safe Handling and Disposal

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## Compound of Interest

Compound Name: Otenzepad

Cat. No.: B1677806

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **Otenzepad**. **Otenzepad** is a selective and competitive M2 muscarinic acetylcholine receptor antagonist used in research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Chemical and Physical Properties

A summary of key quantitative data for **Otenzepad** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>31</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	421.54 g/mol
CAS Number	102394-31-0
Solubility in DMSO	25 mg/mL (59.31 mM)
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.

## Proper Disposal Procedures

As a precautionary measure, **Otenzepad** waste should be handled as potentially hazardous chemical waste. The following step-by-step guide outlines the recommended disposal procedures.

#### Step 1: Waste Segregation and Collection

- All disposable materials that have come into contact with **Otenzepad**, including personal protective equipment (gloves, lab coats), pipette tips, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.
- Unused or expired **Otenzepad**, whether in solid form or in solution, must also be disposed of as hazardous waste. Do not mix with non-hazardous waste.

#### Step 2: Waste Container Labeling

- The hazardous waste container must be labeled with the words "Hazardous Waste," the name "**Otenzepad**," and the approximate quantity of the waste.
- Ensure the container is kept closed except when adding waste.

#### Step 3: Storage of Waste

- Store the hazardous waste container in a designated, secure area, away from incompatible materials.
- The storage area should be well-ventilated.

#### Step 4: Final Disposal

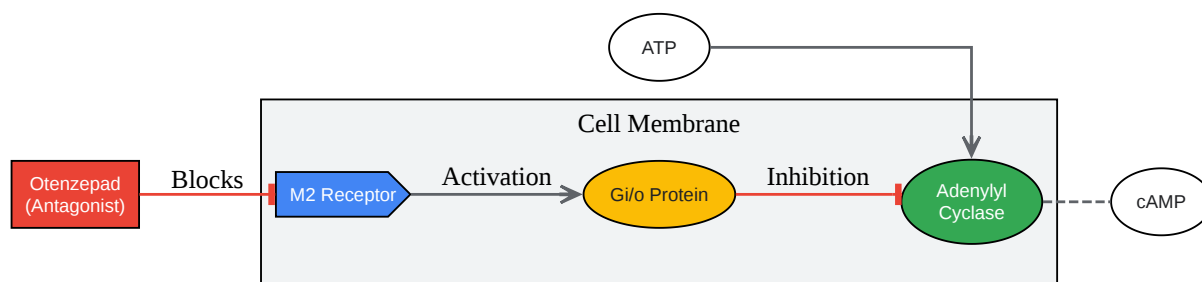
- Arrange for the collection of the hazardous waste by a licensed environmental disposal company.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Never dispose of **Otenzepad** down the drain or in the regular trash.

## Experimental Protocols

Detailed methodologies for common experiments involving **Otenzepad** are not publicly available. Researchers should develop and validate their own protocols based on the specific requirements of their studies, adhering to standard laboratory practices for handling chemical compounds.

## Otenzepad Signaling Pathway

**Otenzepad** acts as an antagonist to the M2 muscarinic acetylcholine receptor, which is a G protein-coupled receptor (GPCR). The binding of an agonist to the M2 receptor typically initiates a signaling cascade that leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.



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Caption: **Otenzepad** antagonism of the M2 muscarinic acetylcholine receptor signaling pathway.

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